

# Essential Safety and Handling Guide for QM31 (SVT016426)

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## Compound of Interest

Compound Name: QM31

Cat. No.: B15583566

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, use, and disposal of **QM31**, a selective Apaf-1 inhibitor also identified as SVT016426. The following procedural guidance is intended to supplement, not replace, your institution's standard safety protocols and a thorough review of any available Safety Data Sheet (SDS).

## Chemical Identifier and Properties

Identifier	Value
Chemical Name	QM31
Synonym	SVT016426
CAS Number	937735-00-7
Molecular Formula	C <sub>39</sub> H <sub>38</sub> Cl <sub>4</sub> N <sub>4</sub> O <sub>4</sub>
Primary Function	Selective Apaf-1 Inhibitor

## Immediate Safety and Handling Precautions

Based on available safety information, **QM31** is classified as an irritant. Adherence to standard laboratory safety practices is crucial.

Personal Protective Equipment (PPE):

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves.
Skin and Body	Laboratory coat.
Respiratory	Use in a well-ventilated area. A fume hood is recommended for handling the powder form.

#### General Handling:

- Avoid Contact: Do not get in eyes, on skin, or on clothing.
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Ingestion: Do not eat, drink, or smoke when using this product.
- For Research Use Only: This product is not for human consumption.

## Storage and Disposal Plan

#### Storage:

- Powder: Store at -20°C for up to 3 years.
- In Solvent: Store at -80°C for up to 1 year.

Disposal: Dispose of **QM31** and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

## Emergency Procedures

In the event of an emergency, use full personal protective equipment.

Emergency	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally.
Inhalation	Move the exposed person to fresh air.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.
Spill	Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for chemical waste disposal.

Seek immediate medical attention if irritation or other symptoms persist.

## Experimental Protocol: Inhibition of Apaf-1 Mediated Caspase Activation

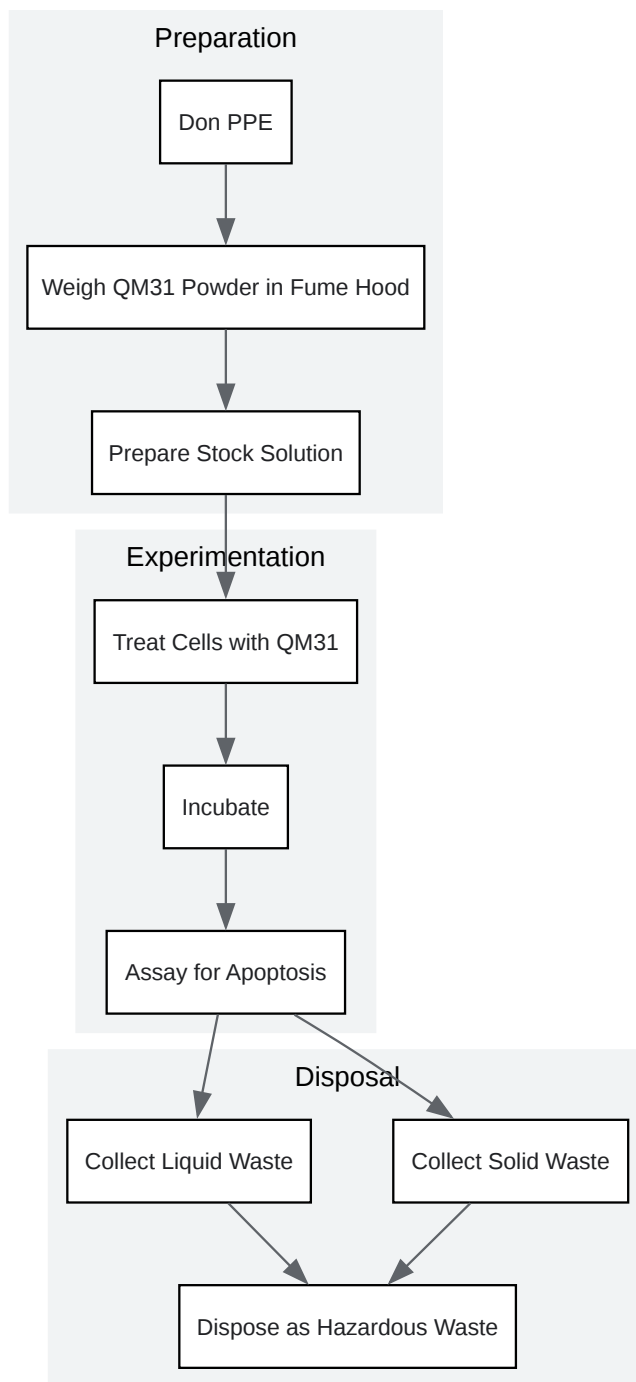
The following is a generalized protocol for utilizing **QM31** as an Apaf-1 inhibitor in a cell-based assay. Specific concentrations and incubation times may need to be optimized for your experimental system.

- **Cell Culture:** Plate and culture cells to the desired confluency according to standard protocols.
- **Induce Apoptosis:** Treat cells with a known inducer of the intrinsic apoptotic pathway (e.g., etoposide, staurosporine).
- **QM31 Treatment:** Concurrently or pre-treat cells with the desired concentration of **QM31** (SVT016426). A concentration range of 1-10  $\mu\text{M}$  is a common starting point based on published research.

- Incubation: Incubate the cells for a predetermined time, sufficient to observe apoptosis in the positive control group.
- Assay for Caspase Activity: Lyse the cells and measure caspase-3 or caspase-9 activity using a commercially available colorimetric or fluorometric assay kit.
- Data Analysis: Compare the caspase activity in cells treated with the apoptosis inducer alone to those co-treated with **QM31** to determine the inhibitory effect.

## Visualized Workflows and Pathways

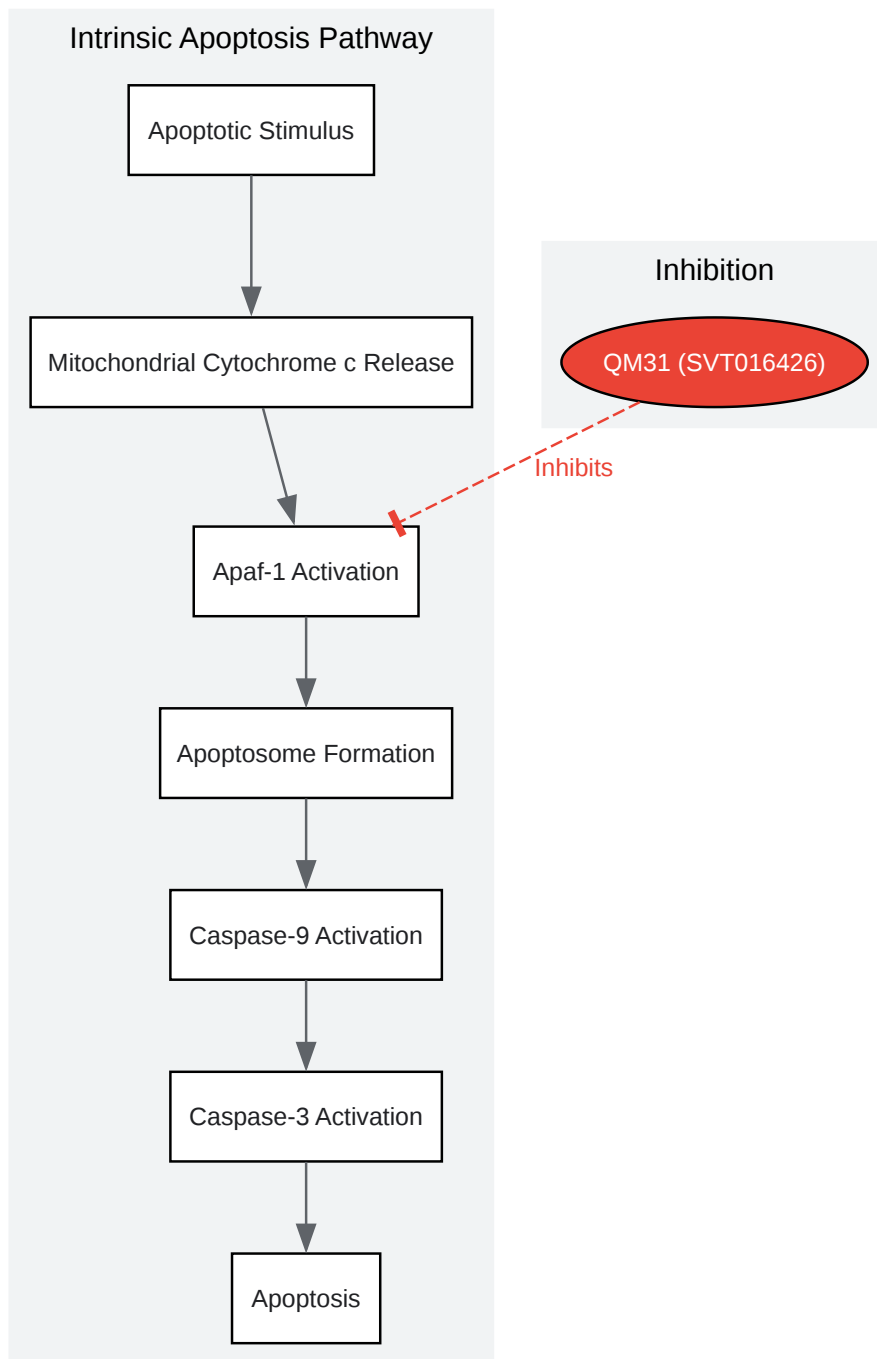
## QM31 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **QM31**.

## QM31 Mechanism of Action



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Caption: **QM31** inhibits the intrinsic apoptosis pathway by targeting Apaf-1.

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## References

- 1. QM31|937735-00-7|MSDS [dcchemicals.com]
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